Technical Support Center: Stability Guide for 1-(2-Methoxyethyl)guanidine

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Compound of Interest	
Compound Name:	*1-(2-Methoxyethyl)guanidine*
CAS No.:	*108712-07-8*
Cat. No.:	*B186656*

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Executive Summary

1-(2-Methoxyethyl)guanidine (MEG) is a potent nucleophilic base (

). In its free base form, it is thermodynamically unstable in open air and aqueous environments. The primary degradation vectors are atmospheric carbonylation (absorbing

) and hydrolytic cleavage (generating ureas).

The Golden Rule: Always store MEG as a salt (e.g., Hydrochloride or Hemisulfate) in a buffered, slightly acidic solution (

). Never store the free base in solution for extended periods.

Module 1: The Chemistry of Instability

To prevent degradation, you must understand the enemy. MEG degradation is not random; it follows specific kinetic pathways driven by pH and atmospheric exposure.

Degradation Pathways

The guanidine moiety is the reactive center. The methoxyethyl tail is generally inert under standard biological conditions, but the guanidine head is susceptible to two major failures:

- Carbonylation (The "Air" Problem): As a strong base, MEG strips

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from the air, forming insoluble carbonate or bicarbonate salts. This alters stoichiometry and often causes "mysterious" precipitation.

- Alkaline Hydrolysis (The "Water" Problem): At high pH (

  ), the guanidinium ion deprotonates. The resulting free base is susceptible to nucleophilic attack by hydroxide ions (

  ), cleaving the C=N bond to form a urea derivative and an amine.[1]

Pathway Visualization

The following diagram illustrates the stability cliff. Note that the Protonated State (Salt) is the only thermodynamic sink for stability.

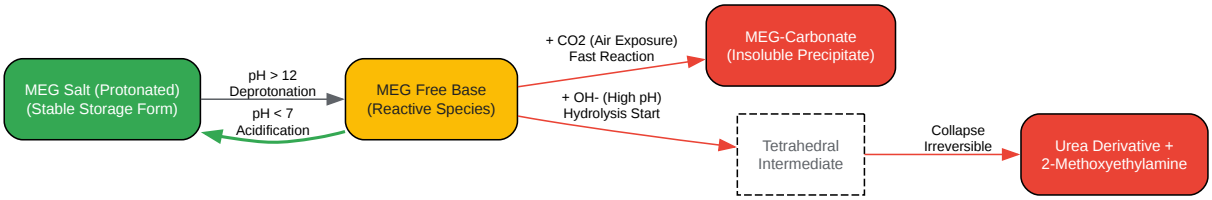

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Figure 1: Mechanistic pathways of **1-(2-Methoxyethyl)guanidine** degradation. Green indicates the safe zone; Red indicates irreversible degradation.

Module 2: Storage & Handling Protocols

The "Self-Validating" Stock Solution Protocol

Do not rely on simple dissolution. Follow this protocol to ensure integrity.

Reagents:

- MEG Salt (e.g., HCl salt)
- Solvent: Anhydrous DMSO (preferred) or Degassed Water.

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- Inert Gas: Argon or Nitrogen.

Step-by-Step Methodology:

- Solvent Degassing: Before adding the solid, purge your solvent with Argon for 15 minutes.
  - Reasoning: Removes dissolved

    , preventing immediate carbonate formation upon dissolution.
- Weighing: Weigh the MEG salt quickly. If using the free base (hygroscopic oil/solid), weigh under an inert atmosphere (Glovebox).
- Dissolution: Dissolve to a high concentration (e.g., 100 mM).
  - Insight: Higher concentrations are self-buffering against minor pH drifts compared to dilute solutions.
- Aliquot & Freeze: Flash freeze aliquots in liquid nitrogen and store at -20°C or -80°C.
  - Never store at 4°C in a "working stock" format for more than 24 hours. Repeated freeze-thaw cycles introduce moisture and oxygen.

Solvent Compatibility Matrix

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Solvent	Stability Rating	Risk Factor	Recommendation
Water (pH < 7)	High	Low	Best for aqueous assays. Ensure buffer capacity is sufficient.
Water (pH > 9)	Critical	Hydrolysis	Avoid. Hydrolysis half-life decreases exponentially with pH.
DMSO (Anhydrous)	High	Hygroscopicity	Best for Stock. DMSO absorbs water from air; seal tightly.
Ethanol/Methanol	Moderate	Transesterification	Avoid for long-term storage. Nucleophilic solvents can react slowly.
Ether/THF	Low	Solubility	Poor solubility for salts; good for free base but risks oxidation.

Module 3: Troubleshooting & FAQs

Q1: My clear MEG solution turned cloudy after 2 days on the bench. What happened?

Diagnosis: Carbonate Formation. Mechanism: You likely used the free base or a high-pH buffer. The solution absorbed atmospheric

, forming guanidinium carbonate, which is often less soluble than the free base or chloride salt. Fix: Filter the solution (0.22 µm), but assume the concentration has dropped. For the future, use the HCl salt and keep the container under Argon.

Q2: I see a "Ghost Peak" in my LC-MS (+18 Da or -42 Da).

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Diagnosis: Hydrolysis.[2] Analysis:

- +18 Da: Technically, hydrolysis adds water (

  ), but the cleavage usually splits the molecule.

- Mass Shift: Look for the mass of 2-methoxyethylamine or the corresponding urea derivative.

- Cause: Your buffer pH was likely too high (> pH 10) or the sample was heated. Fix: Check the pH of your mobile phase and sample diluent. Ensure it is neutral (pH 7) or acidic.

Q3: Can I autoclave solutions of 1-(2-Methoxyethyl)guanidine?

Answer:No. Reasoning: Guanidines are thermally labile in water. The combination of High Heat (121°C) + Water = Accelerated Hydrolysis. Protocol: Sterilize by filtration using a 0.22 µm PES or PVDF membrane.

Q4: I need to use the Free Base for a reaction. How do I generate it in situ?

Protocol:

- Dissolve the MEG-HCl salt in your anhydrous solvent.

- Add exactly 1.0 equivalent of Potassium tert-butoxide (

) or Sodium Hydride (

).

- Centrifuge to pellet the resulting inorganic salt (KCl or NaCl).

- Use the supernatant immediately. Do not store.

References

- Guanidine Stability & pKa

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- Source: Wikipedia / CRC Handbook of Chemistry and Physics.
- Data: Guanidinium pKa is ~13.[3][4][5]6. It remains protonated and stable at physiological pH.[6]
- URL:[6]

- Hydrolysis Mechanisms
  - Source:Journal of the Chemical Society, Perkin Transactions 2. "Kinetics and mechanism of the alkaline hydrolysis of guanidine..."
  - Relevance: Establishes that hydrolysis is second-order with respect to hydroxide ion concentration (rapid
  - URL:
- Carbon Capture (Degradation Context)
  - Source:Oak Ridge National Laboratory (ORNL).[7] "CO2 Capture from Ambient Air via Crystallization with a Guanidine Sorbent."
  - Relevance: Demonstrates the extreme affinity of alkyl guanidines for CO2, valid
  - URL:
- Alkylguanidine Decomposition
  - Source:PubMed / NIH. "The nonenzymatic decomposition of guanidines and amidines."
  - Relevance: Confirms that methyl/alkyl guanidines decompose via hydrolysis rather than elimination, and that pH is the governing factor.[8]
  - URL:

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Sources

- 1. Guanidino acid hydrolysis by the human enzyme annotated as agmatinase - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Making sure you're not a bot! [helda.helsinki.fi]
- 3. 2-[1-(2-Methoxyethyl)pyrazol-3-yl]guanidine | C7H13N5O | CID 125498859 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Guanidine - Wikipedia [en.wikipedia.org]
- 5. Guanidine - Sciencemadness Wiki [sciencemadness.org]
- 6. permm.phar.umich.edu [permm.phar.umich.edu]
- 7. researchgate.net [researchgate.net]
- 8. The nonenzymatic decomposition of guanidines and amidines - PubMed [pubmed.ncbi.nlm.nih.gov]

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